

# 2-Cyclopentylpyridine molecular weight and formula

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## Compound of Interest

Compound Name: 2-Cyclopentylpyridine

Cat. No.: B15225465

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## In-depth Technical Guide: 2-Cyclopentylpyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information regarding the molecular weight and chemical formula of **2-Cyclopentylpyridine**, a heterocyclic aromatic organic compound. The data is presented in a clear, tabular format for ease of reference. A logical diagram illustrates the relationship between the compound's nomenclature and its fundamental chemical properties.

## Core Molecular Data

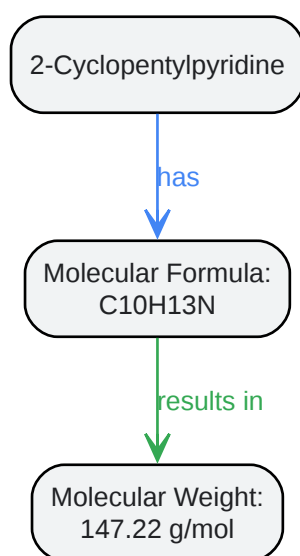
The fundamental molecular properties of **2-Cyclopentylpyridine** are summarized in the table below. This data is critical for a variety of applications, including stoichiometric calculations in chemical reactions, determination of molar concentration, and analysis in mass spectrometry.

Property	Value
Chemical Formula	C <sub>10</sub> H <sub>13</sub> N <sup>[1]</sup>
Molecular Weight	147.22 g/mol

Note: The molecular weight is calculated based on the atomic weights of the constituent elements (Carbon: ~12.011 u, Hydrogen: ~1.008 u, Nitrogen: ~14.007 u).

## Logical Relationship Diagram

The following diagram illustrates the direct relationship between the common name of the compound and its corresponding molecular formula and weight. This visualization aids in understanding the fundamental identifiers of **2-Cyclopentylpyridine**.



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Caption: Relationship between compound name, formula, and molecular weight.

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## References

- 1. chemnet.com [chemnet.com]
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